

Solubility of Reactive orange 13 in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive orange 13

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Solubility of Reactive Orange 13: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reactive Orange 13 (C.I. 18270; CAS No. 12225-85-3) is a monoazo reactive dye widely utilized in the textile industry for dyeing cellulosic fibers such as cotton and viscose. Its application and efficacy are intrinsically linked to its solubility in various solvent systems. Understanding the solubility profile of **Reactive Orange 13** is crucial for optimizing dyeing processes, developing new formulations, and conducting analytical studies. This technical guide provides a comprehensive overview of the known solubility of **Reactive Orange 13** in different solvents, details experimental protocols for solubility determination, and presents a logical workflow for these experimental procedures.

Data Presentation: Solubility of Reactive Orange 13

The quantitative solubility of **Reactive Orange 13** has been predominantly reported in aqueous solutions. Data in various organic solvents is not extensively available in published literature; however, qualitative effects of certain organic co-solvents on aqueous solubility have been studied.

Solvent	Temperature (°C)	Solubility (g/L)	Source(s)
Water	20	150	[1][2]
Water	50	160	[1][2]
Water	Not Specified	300	[3]
Water	20	>200*	[4]

Note: This value is for a structurally similar reactive orange dye and is included for comparative purposes.

Qualitative Solubility Observations:

- Ethylene Glycol and Derivatives: The addition of ethylene glycol (EG), ethylene glycol monomethyl ether (MOE), and ethylene glycol dimethyl ether (DME) to aqueous solutions of **Reactive Orange 13** has been shown to increase its solubility by reducing dye aggregation. [5] The disaggregation effect is enhanced with the increasing hydrophobicity of the solvent, with DME showing the most significant impact.[5]
- Alkanolamines: Diethanolamine (DEA) and triethanolamine (TEA) in aqueous solutions can also break down aggregates of **Reactive Orange 13**, thereby improving its solubility.[6] DEA was found to be more effective at disaggregation than TEA.[6]
- Electrolytes: The presence of electrolytes such as salts (e.g., sodium chloride, sodium sulfate) in the dyeing bath is known to decrease the solubility of reactive dyes.[7]

Experimental Protocols

Determining the solubility of **Reactive Orange 13** in various solvents is essential for research and development. The following are detailed methodologies for key experiments.

Spectrophotometric Determination of Solubility

This method is based on the Beer-Lambert law, which relates the absorbance of a solution to the concentration of the absorbing species.

Objective: To quantitatively determine the solubility of **Reactive Orange 13** in a specific solvent at a given temperature.

Materials:

- **Reactive Orange 13** dye
- Solvent of interest (e.g., water, ethanol, DMSO)
- Spectrophotometer (UV-Visible)
- Volumetric flasks and pipettes
- Centrifuge or filtration system (e.g., 0.45 μm syringe filters)
- Thermostatic shaker or water bath

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a stock solution of **Reactive Orange 13** of a known concentration in the chosen solvent.
 - Perform a series of dilutions to create a set of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Reactive Orange 13**.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The relationship should be linear, and the slope of the line represents the molar absorptivity.
- Preparation of a Saturated Solution:

- Add an excess amount of **Reactive Orange 13** to a known volume of the solvent in a sealed container.
- Place the container in a thermostatic shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Analysis:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully take a known volume of the supernatant and clarify it by centrifugation or filtration to remove any suspended particles.
 - Dilute the clear, saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to determine the concentration of the diluted solution from its absorbance.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This concentration represents the solubility of **Reactive Orange 13** in the solvent at the specified temperature.

Filter Paper Spot Method

This is a simpler, semi-quantitative method suitable for rapid solubility estimation.

Objective: To estimate the solubility of **Reactive Orange 13**.

Materials:

- **Reactive Orange 13** dye

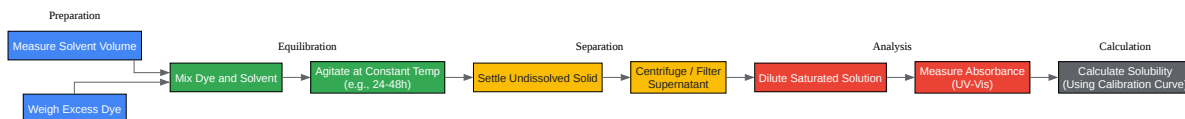
- Solvent of interest
- A series of beakers or vials
- Stirring apparatus
- Filter paper
- Graduated pipette (1 mL)

Procedure:

- Prepare a series of dye solutions with increasing concentrations in the chosen solvent.
- Stir each solution at a constant temperature (e.g., 20°C) for a set period (e.g., 10 minutes) to facilitate dissolution.
- Using a graduated pipette, draw 0.5 mL of a test solution and let it drop vertically onto a piece of filter paper placed over the mouth of a beaker. Repeat this once.
- Allow the filter paper to dry completely.
- Observe the spot formed by the dye solution. The presence of a distinct, undissolved dye spot in the center of the colored circle indicates that the solubility limit has been exceeded.
- The solubility is taken as the highest concentration that does not leave an obvious undissolved spot on the filter paper.^[7]

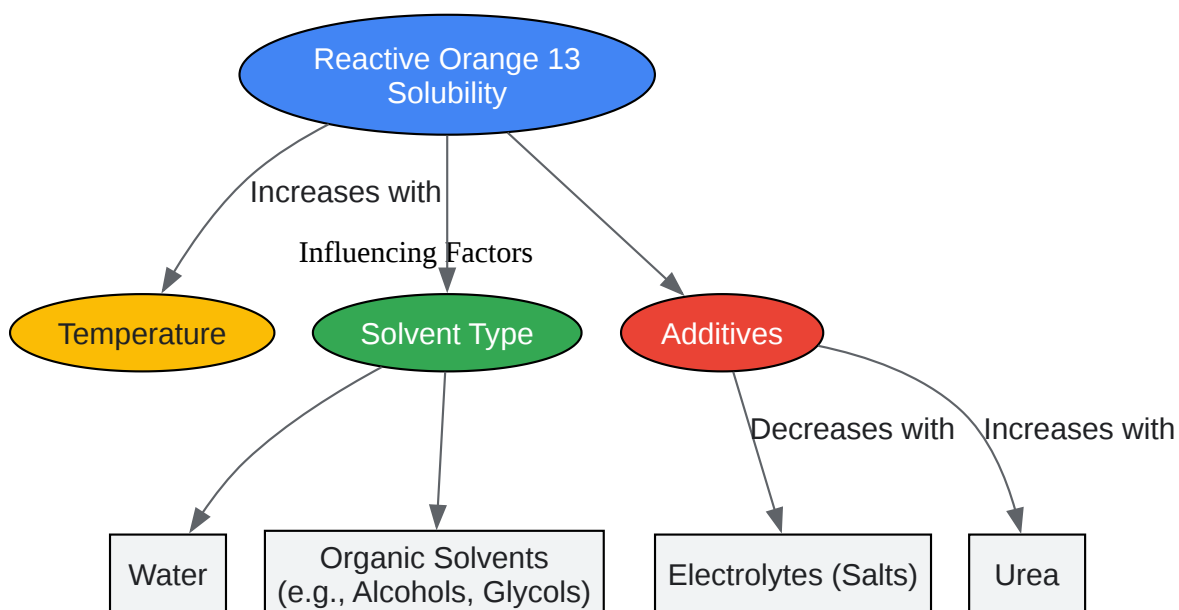
Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of solubility and a conceptual representation of the factors influencing dye solubility.



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Caption: Experimental workflow for determining dye solubility.



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- To cite this document: BenchChem. [Solubility of Reactive orange 13 in different solvents]. BenchChem, [2025]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b1172145#solubility-of-reactive-orange-13-in-different-solvents>]

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